

Understanding the Reagent: Physicochemical Properties and Applications

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Compound of Interest

Compound Name: Chloro(1,5-cyclooctadiene)iridium(I) dimer

CAS No.: 12112-67-3

Cat. No.: B080787

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$[\text{Ir}(\text{cod})\text{Cl}]_2$ is an orange-red, crystalline solid that is generally stable in air in its solid form.[2] However, its solutions are susceptible to degradation in the presence of air and should be handled under an inert atmosphere.[2] It is a dimeric complex where two iridium(I) centers are bridged by two chloride ligands, with each iridium atom also coordinated to a 1,5-cyclooctadiene (cod) ligand.

This compound is not merely a laboratory curiosity; it is a critical starting material for a vast array of iridium(I) and iridium(III) catalysts. Its applications are extensive and include:

- **Asymmetric Hydrogenation:** As a precursor to highly efficient chiral catalysts for the enantioselective reduction of olefins and ketones.
- **C-H Activation:** Enabling the direct functionalization of carbon-hydrogen bonds, a transformative strategy in organic synthesis.
- **Hydrosilylation and Hydroformylation:** Catalyzing the addition of Si-H and H-CHO bonds across unsaturated functionalities.
- **Allylic Substitution:** Forming stereodefined carbon-carbon and carbon-heteroatom bonds.

The lability of the cyclooctadiene ligand allows for its facile replacement by other ligands, such as phosphines, carbenes, and chiral diamines, to generate a diverse library of catalytically

active species.[1]

Property	Value	Source
Chemical Formula	$C_{16}H_{24}Cl_2Ir_2$	[2]
Molecular Weight	671.70 g/mol	[2]
Appearance	Orange to dark red crystalline powder	[2][3]
Melting Point	205 °C (decomposes)	[4]
Solubility	Soluble in chloroform and toluene; slightly soluble in acetone, methanol, and dichloromethane; insoluble in water.	[4][5][6]
Hydrolytic Sensitivity	Reacts slowly with moisture/water.	[4]

Hazard Identification and Toxicological Profile

While metallic iridium is of low toxicity, iridium compounds should be regarded as potentially toxic. The primary hazards associated with $[Ir(cod)Cl]_2$ are skin and eye irritation. Inhalation of the dust can cause respiratory tract irritation.

Toxicological Insights

The toxicity of organometallic compounds is complex and often depends on the coordination sphere of the metal. For iridium complexes, there is growing interest in their application as anticancer agents, which paradoxically stems from their cytotoxicity. Studies on various organometallic iridium(III) complexes have shown that their mode of action can involve the generation of reactive oxygen species (ROS), interference with cellular redox homeostasis, and induction of apoptosis.[7] While specific LD50 data for $[Ir(cod)Cl]_2$ is not readily available, the known cytotoxic potential of related iridium compounds underscores the need for stringent handling procedures to avoid internal exposure. For instance, certain cyclometalated iridium(III)

complexes have demonstrated potent cytotoxicity against cancer cell lines with IC50 values in the low micromolar range.[8][9]

Engineering Controls and Personal Protective Equipment (PPE)

The foundation of safety when handling $[\text{Ir}(\text{cod})\text{Cl}]_2$ lies in a multi-layered approach that combines robust engineering controls with appropriate personal protective equipment.

Engineering Controls: The First Line of Defense

All manipulations of $[\text{Ir}(\text{cod})\text{Cl}]_2$ should be performed in a well-ventilated chemical fume hood to minimize the risk of inhalation. Given its sensitivity to air and moisture in solution, the use of a glovebox or Schlenk line techniques is highly recommended for preparing solutions and running reactions. These controlled atmospheres not only preserve the integrity of the compound but also provide an essential barrier against exposure.

Personal Protective Equipment: A Non-Negotiable Barrier

The selection of PPE should be based on a thorough risk assessment of the intended procedure.

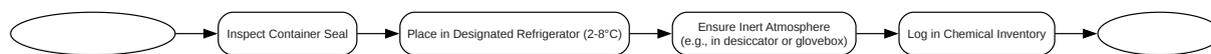
PPE Category	Specification and Rationale
Eye Protection	Chemical splash goggles are mandatory. A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.
Hand Protection	Nitrile or neoprene gloves should be worn. Always inspect gloves for tears or punctures before use. For extended operations or when handling solutions, consider double-gloving.
Body Protection	A flame-resistant lab coat is essential. For procedures with a higher risk of spills, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	Typically not required when handling small quantities in a properly functioning fume hood. If weighing out large amounts of powder outside of a contained system, a respirator with a particulate filter may be necessary.

Safe Handling and Storage Protocols

The following protocols are designed to be self-validating systems, ensuring that safety is an integral part of the scientific workflow.

Storage

- Atmosphere: Store $[\text{Ir}(\text{cod})\text{Cl}]_2$ under an inert atmosphere (argon or nitrogen) to prevent degradation.[10]
- Temperature: Keep the container tightly sealed and store in a refrigerator at 2-8°C.[4]
- Light: Protect from light.[10]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.



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Caption: Workflow for the safe storage of $[\text{Ir}(\text{cod})\text{Cl}]_2$.

Weighing and Transfer

- Solid: Weighing of the solid should ideally be done in a glovebox. If a glovebox is unavailable, weigh the compound in a fume hood, minimizing air currents to prevent dispersal of the powder.
- Solution: Solutions should be prepared and transferred using Schlenk line techniques or in a glovebox. Use syringes or cannulas that have been purged with an inert gas to transfer solutions.

Experimental Protocol: Asymmetric Hydrogenation of an Olefin

This protocol illustrates the integration of safe handling practices into a common catalytic application of $[\text{Ir}(\text{cod})\text{Cl}]_2$.

Objective: To perform an asymmetric hydrogenation of a model olefin using a chiral catalyst prepared in situ from $[\text{Ir}(\text{cod})\text{Cl}]_2$.

Materials:

- $[\text{Ir}(\text{cod})\text{Cl}]_2$
- Chiral phosphine ligand (e.g., (R)-BINAP)
- Substrate (e.g., methyl (Z)- α -acetamidocinnamate)
- Degassed methanol
- Hydrogen gas (high purity)

- Schlenk flask and other appropriate glassware
- Autoclave or hydrogenation reactor

Procedure:

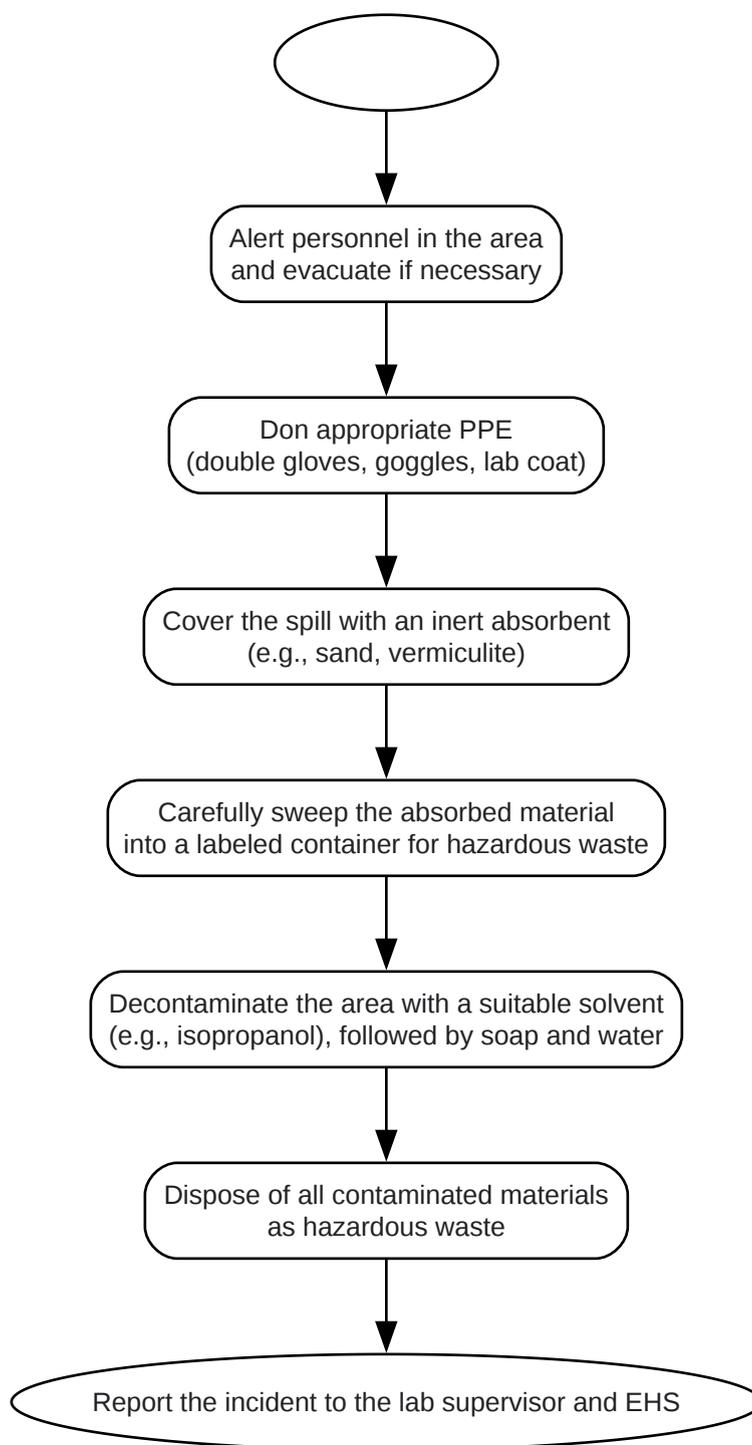
- Catalyst Preparation (under inert atmosphere):
 - In a glovebox or on a Schlenk line, add $[\text{Ir}(\text{cod})\text{Cl}]_2$ (1 mol%) and the chiral phosphine ligand (2.2 mol%) to a Schlenk flask equipped with a magnetic stir bar.
 - Safety Rationale: This step is performed under an inert atmosphere to prevent oxidation of the iridium(I) center and the phosphine ligand, which would deactivate the catalyst.
 - Add degassed methanol via a purged syringe to dissolve the catalyst precursor and ligand.
 - Stir the mixture at room temperature for 30 minutes to allow for the formation of the active catalyst. The solution will typically change color.
- Reaction Setup:
 - In a separate flask, dissolve the olefin substrate in degassed methanol.
 - Transfer the substrate solution to the autoclave or hydrogenation reactor.
 - Safety Rationale: Using degassed solvents minimizes the introduction of oxygen, which can interfere with the catalytic cycle and potentially pose a safety hazard with hydrogen.
 - Using a cannula or purged syringe, transfer the prepared catalyst solution to the reactor containing the substrate.
- Hydrogenation:
 - Seal the reactor and purge several times with low-pressure hydrogen gas to remove any residual air.

- Safety Rationale: Thoroughly purging the reactor is critical to prevent the formation of an explosive mixture of hydrogen and oxygen.
- Pressurize the reactor to the desired hydrogen pressure (e.g., 50 psi).
- Stir the reaction mixture at the desired temperature until the reaction is complete (monitor by TLC, GC, or HPLC).
- Workup:
 - Cool the reactor to room temperature and carefully vent the excess hydrogen in a fume hood.
 - Safety Rationale: Venting must be done in a well-ventilated area away from ignition sources.
 - Purge the reactor with an inert gas (nitrogen or argon).
 - Open the reactor and remove the reaction mixture.
 - The solvent can be removed under reduced pressure. The crude product can then be purified by column chromatography or recrystallization.

Emergency Procedures: Spill and Exposure Management

Spill Cleanup Protocol

In the event of a spill, prompt and correct action is crucial.



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Caption: Step-by-step procedure for cleaning up a spill of $[\text{Ir}(\text{cod})\text{Cl}]_2$.

Detailed Spill Cleanup Steps:

- **Alert and Assess:** Immediately alert others in the vicinity. Assess the extent of the spill. If it is large or you are not comfortable cleaning it up, evacuate the area and contact your institution's emergency response team.
- **Protect Yourself:** Don the appropriate PPE, including double nitrile gloves, chemical splash goggles, and a lab coat.
- **Containment:** For a solid spill, carefully cover it with a dry, inert absorbent material such as sand, vermiculite, or a commercial sorbent for reactive chemicals. Do not use combustible materials like paper towels.
- **Collection:** Once the spill is absorbed, carefully sweep the material into a clearly labeled, sealable container for hazardous waste. Avoid creating dust.
- **Decontamination:** Wipe the spill area with a cloth dampened with a solvent like isopropanol to remove any remaining residue, followed by a thorough cleaning with soap and water. All cleaning materials must be disposed of as hazardous waste.
- **Disposal:** Seal the container with the spill debris and label it clearly. Dispose of it according to your institution's hazardous waste procedures.

First Aid Measures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Waste Disposal and Decontamination

The disposal of iridium-containing waste should not be taken lightly due to the high cost and environmental concerns associated with precious metals. Whenever possible, recovery and recycling are the preferred options.

A Field-Proven Recycling Protocol for Organoiridium Waste

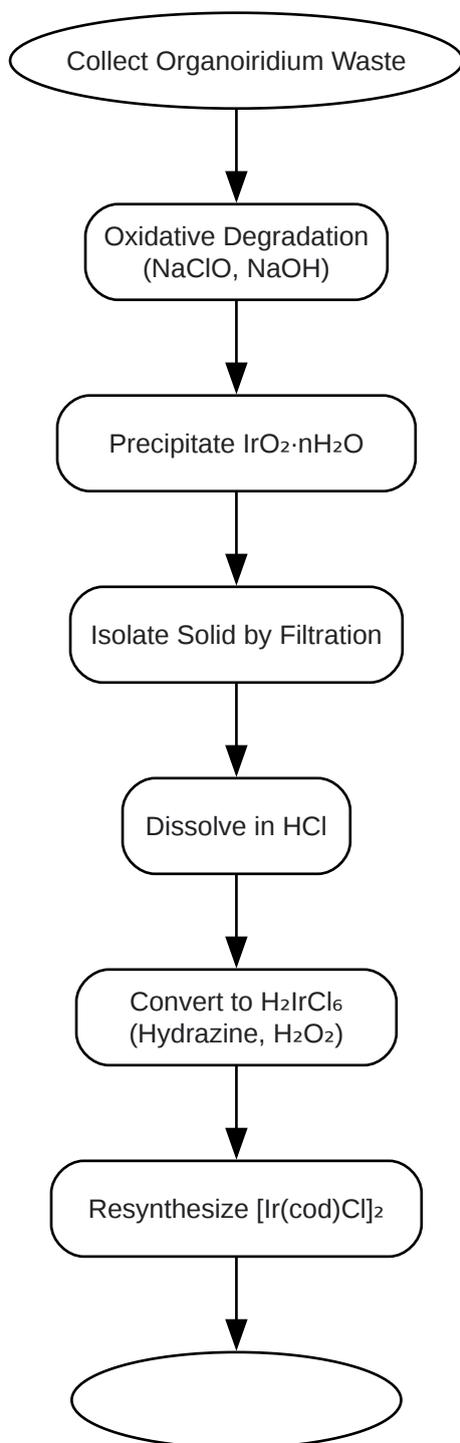
A recently developed method allows for the quantitative, pyrolysis-free recovery of iridium from organoiridium waste, regenerating it into a useful precursor.^[11] This process is ideal for academic and small-scale industrial labs.

Principle: The organometallic waste is oxidatively degraded using common bleach (NaClO) in a basic solution to form an insoluble iridium(IV) hydroxide. This crude material is then converted back to a synthetically useful iridium salt.

Step-by-Step Neutralization and Recovery Workflow:

- Oxidative Degradation:
 - Collect all iridium-containing waste (e.g., residues from reactions, chromatography fractions) in a designated flask.
 - In a fume hood, add a solution of sodium hypochlorite (bleach) and sodium hydroxide to the waste. The reaction can be performed at room temperature over 24 hours, followed by gentle heating to ensure completion.
 - Causality: The strongly oxidizing and basic conditions break down the organic ligands and oxidize the iridium to insoluble and stable iridium(IV) hydroxide ($\text{IrO}_2 \cdot n\text{H}_2\text{O}$).^[11]
- Isolation of Iridium Hydroxide:
 - Once the reaction is complete (indicated by the formation of a black precipitate), the solid iridium(IV) hydroxide can be isolated by filtration or centrifugation.
- Conversion to Hexachloroiridate:

- The isolated iridium(IV) hydroxide is then re-dissolved in hydrochloric acid. Treatment with a reducing agent like hydrazine, followed by re-oxidation with hydrogen peroxide, converts the iridium into hexachloroiridic acid (H_2IrCl_6).[\[11\]](#)
- Resynthesis of $[\text{Ir}(\text{cod})\text{Cl}]_2$:
 - The resulting solution of hexachloroiridic acid can then be used to resynthesize $[\text{Ir}(\text{cod})\text{Cl}]_2$ by reacting it with 1,5-cyclooctadiene in an alcohol solvent, effectively closing the loop on the iridium lifecycle in the lab.[\[11\]](#)



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Caption: A sustainable workflow for the recycling of organoiridium waste.

A Sobering Reminder: Lessons from a Laboratory Accident

While no specific major incident reports involving $[\text{Ir}(\text{cod})\text{Cl}]_2$ are prominent in public records, the history of organometallic chemistry contains cautionary tales. The tragic death of Professor Karen Wetterhahn in 1997 from dimethylmercury poisoning after exposure to just a few drops that permeated her latex gloves serves as a stark reminder of the potential hazards of seemingly small exposures to reactive organometallic compounds.^[12] Similarly, a fatal laboratory accident at UCLA in 2008 involved the pyrophoric reagent tert-butyl lithium. A research assistant was transferring the reagent when the plunger of the syringe she was using came out, causing the chemical to ignite and inflict fatal burns.^[13]

These incidents, though not involving iridium, highlight critical lessons directly applicable to the handling of $[\text{Ir}(\text{cod})\text{Cl}]_2$ and other reactive organometallics:

- **Never Underestimate Exposure:** Even small quantities of reactive compounds can be hazardous.
- **PPE is Not Infallible:** Understand the limitations of your PPE. Not all gloves are suitable for all chemicals.
- **Training is Critical:** Proper, hands-on training in handling hazardous substances, including emergency procedures, is essential.
- **Risk Assessment is Paramount:** Thoroughly assess the risks of every experimental step before you begin.

By integrating a deep understanding of the chemical's properties with rigorous safety protocols and a constant awareness of the potential hazards, researchers can harness the synthetic power of $[\text{Ir}(\text{cod})\text{Cl}]_2$ while maintaining the highest standards of laboratory safety.

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